Spectroscopic Profile of 3'-Bromo-4'-methylacetophenone: A Technical Guide

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Compound of Interest

Compound Name:	*3'-Bromo-4'-methylacetophenone*
CAS No.:	*40180-80-1*
Cat. No.:	*B104063*

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An in-depth guide to the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for the key chemical intermediate, **3'-Bromo-4'-methylacetophenone**.

This technical document provides a comprehensive overview of the spectroscopic data for **3'-Bromo-4'-methylacetophenone** (CAS No. 40180-80-1). The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize this compound as a strategic building block. This guide presents available data in a structured format, details the experimental methodologies for spectral acquisition, and includes logical diagrams to illustrate analytical workflows.

Compound Identification

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Property	Value
Chemical Name	1-(3-Bromo-4-methylphenyl)ethanone
Synonyms	3'-Bromo-4'-methylacetophenone
CAS Number	40180-80-1[1][2]
Molecular Formula	C_9H_9BrO[1][2]
Molecular Weight	213.07 g/mol [1][2]
Physical Form	Solid, White to Light yellow powder/crystal
Melting Point	42-46 °C[1][3]

Spectroscopic Data Summary

While **3'-Bromo-4'-methylacetophenone** is a well-established compound, comprehensive, publicly accessible experimental datasets for NMR and MS are not readily available in spectral databases. The following sections provide available data and note where information is currently limited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental ^1H and ^{13}C NMR data for **3'-Bromo-4'-methylacetophenone** are not available in the searched public spectral databases. As a reference for expected chemical shifts, data for the related isomer, 4'-Bromo-3'-methylacetophenone, involves a synthesis process that yields the target compound after purification via column chromatography.[4][5] Characterization is typically performed using standard NMR techniques.

Infrared (IR) Spectroscopy

The Fourier-Transform Infrared (FTIR) spectrum provides information on the functional groups present in the molecule. The data presented below was acquired from a solid sample.

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Frequency (cm^{-1})	Assignment
~3000-2850	C-H stretch (aromatic and aliphatic)
~1680	C=O stretch (aryl ketone)
~1600, ~1480	C=C stretch (aromatic ring)
~1260	C-C(=O)-C stretch and deformation
~820	C-H bend (aromatic, out-of-plane)
~600	C-Br stretch

Note: The values above are characteristic absorption ranges for the specified functional groups and are based on typical IR spectra of similar aromatic ketones.

Mass Spectrometry (MS)

An experimental mass spectrum with fragmentation patterns for **3'-Bromo-4'-methylacetophenone** is not currently available in public databases. For a compound with the molecular formula C_9H_9BrO, the expected molecular ion peaks (M^+) would appear at m/z values of approximately 212 and 214 with a characteristic ~1:1 intensity ratio due to the natural abundance of the bromine isotopes (^{79}Br and ^{81}Br).

Common fragmentation pathways for acetophenone derivatives would likely involve:

- Loss of a methyl group (-CH_3): Resulting in a fragment at m/z 197/199.
- Loss of an acetyl group (-$COCH_3$): Resulting in a fragment at m/z 170/172.
- Formation of the acylium ion (CH_3CO^+): Resulting in a fragment at m/z 43.

Experimental Protocols

The following sections describe generalized but detailed methodologies for acquiring the spectroscopic data discussed in this guide.

Nuclear Magnetic Resonance (NMR)

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NMR spectra are recorded on a spectrometer, such as a Bruker 500 MHz instrument.[6]

- Sample Preparation: Approximately 5-10 mg of the solid **3'-Bromo-4'-methylacetophenone** is dissolved in about 0.6-0.7 mL of a deuterated solvent (typically $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube. Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (0.0 ppm).

- Data Acquisition: The sample tube is placed in the NMR probe. For ^1H NMR, a standard single-pulse experiment is performed. For ^{13}C NMR, a proton-decoupled experiment is typically used to simplify the spectrum. Key parameters such as acquisition time, relaxation delay, and the number of scans are optimized to ensure good signal-to-noise and accurate integration.

- Data Processing: The resulting Free Induction Decay (FID) is processed using a Fourier transform. Phase and baseline corrections are applied to the spectrum to obtain accurate peak positions and integrals.

Infrared (IR) Spectroscopy

FTIR spectra are typically acquired using an instrument like a Bruker Tensor 27 FT-IR spectrometer.

- Sample Preparation (ATR): For the Attenuated Total Reflectance (ATR) technique, a small amount of the solid sample is placed directly onto the ATR crystal (e.g., diamond). Pressure is applied to ensure good contact between the sample and the crystal surface.

- Background Collection: A background spectrum of the empty, clean ATR crystal is recorded. This allows for the subtraction of signals from the atmosphere (e.g., CO_2 and water vapor).

- Sample Measurement: The sample spectrum is then recorded. The instrument directs a beam of infrared radiation through the crystal, where it interacts with the sample at the surface. The detector measures the absorbance of radiation at different wavenumbers. Typically, multiple scans (e.g., 16 or 32) are averaged to improve the signal-to-noise ratio.

- Data Processing: The final spectrum is generated by ratioing the sample measurement against the background spectrum and is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

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Mass Spectrometry (MS)

Mass spectra are obtained using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

- Sample Introduction: A dilute solution of the sample in a volatile solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC. The sample is vaporized and travels through a capillary column, which separates it from any impurities.
- Ionization (Electron Ionization - EI): As the compound elutes from the GC column, it enters the ion source of the mass spectrometer. In the EI source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, creating a positively charged molecular ion (M^+), and causes fragmentation.
- Mass Analysis: The resulting ions are accelerated and directed into a mass analyzer (e.g., a quadrupole). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector counts the number of ions at each m/z value, and the software plots this data to generate a mass spectrum, showing the relative abundance of each ion.

Visualizations

The following diagrams illustrate the logical workflow for spectroscopic analysis and the chemical structure of the target compound.

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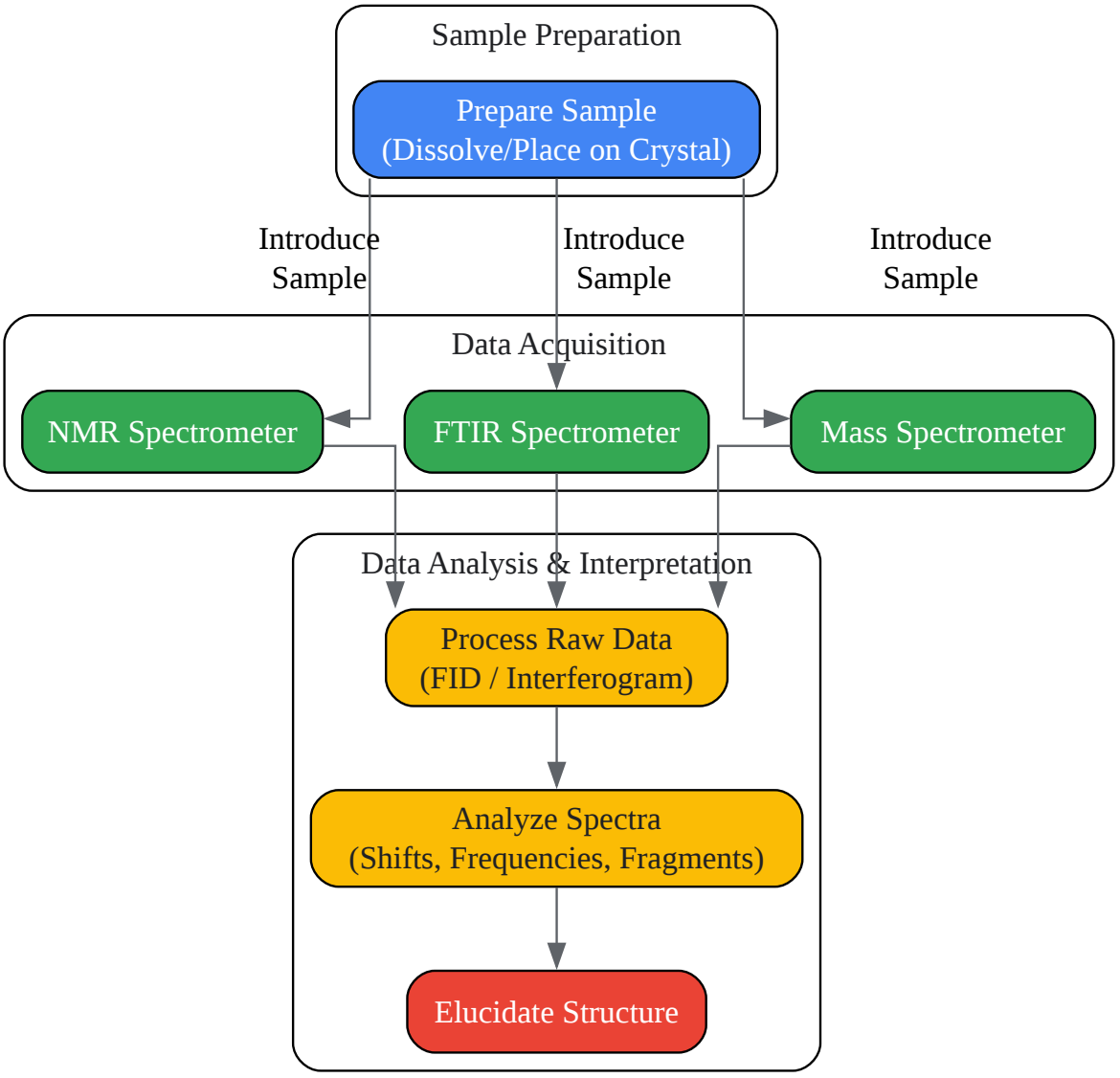

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A generalized workflow for spectroscopic characterization of a chemical compound. Chemical structure of **3'-Bromo-4'-methylacetophenone** with atom numbering for NMR assignments.

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